

# Application Notes and Protocols for Laboratory Synthesis of Sulfate Monohydrate

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## Compound of Interest

Compound Name: Sulfate monohydrate

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Topic: Synthesis of Tetraamminecopper(II) **Sulfate Monohydrate**

Audience: Researchers, scientists, and drug development professionals.

## Introduction

Tetraamminecopper(II) **sulfate monohydrate**,  $[\text{Cu}(\text{NH}_3)_4]\text{SO}_4 \cdot \text{H}_2\text{O}$ , is a coordination compound that serves as a valuable precursor in the synthesis of various copper-containing materials and as a model compound for studying coordination chemistry.<sup>[1][2]</sup> Its synthesis is a common undergraduate and research laboratory experiment that demonstrates the principles of ligand exchange and crystallization. This document provides a detailed protocol for the laboratory synthesis of tetraamminecopper(II) **sulfate monohydrate**, along with relevant quantitative data and characterization information.

## Data Presentation

A summary of the quantitative data related to the synthesis and characterization of tetraamminecopper(II) **sulfate monohydrate** is presented in the table below.

Parameter	Value	Reference/Methodology
Physical Properties		
Molecular Formula	$[\text{Cu}(\text{NH}_3)_4]\text{SO}_4 \cdot \text{H}_2\text{O}$	[3]
Molar Mass	245.79 g/mol	[2]
Appearance	Dark blue-violet crystals	[2]
Density	1.81 g/cm <sup>3</sup>	[2]
Solubility in Water	18.5 g/100 mL (21.5 °C)	[2]
Synthesis Parameters		
Typical Starting Material	Copper(II) sulfate pentahydrate ( $\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$ )	[3]
Typical Yield	Can be up to 96%	[4]
Spectroscopic Data		
FT-IR: N-H stretch	3100-3400 cm <sup>-1</sup>	[1]
FT-IR: O-H stretch	Corresponds to the presence of water of hydration.	[5]
Raman: Cu-N stretch ( $A_{1g}$ )	~420 cm <sup>-1</sup>	[1]
Structural Data		
Crystal System	Orthorhombic	[1]
Space Group	Pnma	[1]
Molecular Geometry	Square pyramidal around the copper ion.	[1][2]
Bond Lengths	Cu-N: ~210 pm, Cu-O: ~233 pm	[2]
Thermal Analysis		
Decomposition	Begins with the loss of water and ammonia molecules.	[1]

## Experimental Protocols

### Synthesis of Tetraamminecopper(II) **Sulfate Monohydrate**

This protocol details the synthesis of tetraamminecopper(II) **sulfate monohydrate** from copper(II) sulfate pentahydrate.

#### Materials:

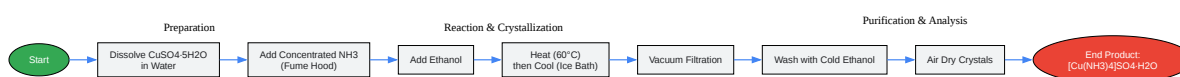
- Copper(II) sulfate pentahydrate ( $\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$ )
- Concentrated ammonia solution ( $\text{NH}_3$ )
- Ethanol
- Distilled water
- Beakers
- Graduated cylinders
- Stirring rod
- Hot plate or water bath
- Ice bath
- Buchner funnel and flask
- Filter paper
- Watch glass

#### Procedure:

- **Dissolution of Copper Sulfate:** Weigh approximately 2.5 g of copper(II) sulfate pentahydrate and dissolve it in 10 mL of distilled water in a beaker. Stir until the solid is completely dissolved. The solution will be a light blue color.[\[6\]](#)

- **Formation of the Complex:** In a fume hood, slowly add 8 mL of concentrated ammonia solution to the copper(II) sulfate solution while stirring.[6] A light blue precipitate of copper(II) hydroxide may initially form, but it will redissolve upon addition of excess ammonia to form a deep blue solution of the tetraamminecopper(II) complex.[7]
- **Crystallization:** To the deep blue solution, add 8 mL of ethanol.[6] This will decrease the solubility of the complex and induce crystallization.
- **Heating and Cooling:** Gently heat the solution in a water bath to about 60°C.[4] Then, cool the mixture in an ice bath to maximize the crystal yield.[3]
- **Isolation of Crystals:** Collect the deep blue crystals by vacuum filtration using a Buchner funnel.[3]
- **Washing:** Wash the crystals with a small amount of cold ethanol to remove any soluble impurities.[3]
- **Drying:** Dry the crystals on a watch glass or by leaving them on the filter paper to air dry. The final product should be a fine, dark blue crystalline powder.
- **Yield Calculation:** Weigh the dry product and calculate the percent yield based on the initial amount of copper(II) sulfate pentahydrate used.[3]

## Mandatory Visualization



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Caption: Experimental workflow for the synthesis of tetraamminecopper(II) **sulfate monohydrate**.

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## References

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